

# An In-depth Technical Guide to 5-Hydroxypyrimidine: Properties, Synthesis, and Analysis

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## Compound of Interest

Compound Name: 5-Hydroxypyrimidine

Cat. No.: B018772

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## Introduction

**5-Hydroxypyrimidine**, a key heterocyclic organic compound, serves as a versatile building block in medicinal chemistry and drug development. Its pyrimidine core is a fundamental component of nucleobases and various therapeutic agents. Understanding its physical and chemical properties is paramount for its effective utilization in the synthesis of novel bioactive molecules. This technical guide provides a comprehensive overview of the core physicochemical characteristics of **5-Hydroxypyrimidine**, detailed experimental protocols for its synthesis, and relevant spectral data for its characterization.

## Core Physical and Chemical Properties

The physical and chemical properties of **5-Hydroxypyrimidine** are summarized below, providing essential data for experimental design and computational modeling.

## Physical Properties

A compilation of the key physical properties of **5-Hydroxypyrimidine** is presented in Table 1. These values are crucial for determining appropriate solvents, reaction temperatures, and purification methods.

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>4</sub> N <sub>2</sub> O	[1]
Molecular Weight	96.09 g/mol	[2]
Melting Point	212-214 °C	[1][2]
Boiling Point	227.2 °C at 760 mmHg	[1]
Density	1.293 g/cm <sup>3</sup>	[1]
LogP	0.18220	[1]
Appearance	Light Beige to Beige Solid	[2]

## Chemical Properties

The chemical behavior of **5-Hydroxypyrimidine**, including its acidity, basicity, and tautomeric forms, is critical for understanding its reactivity.

Property	Value	Source
Acidic pKa	6.8	[3]
Basic pKa	1.8	[3]
Tautomerism	Exists in keto-enol tautomeric forms.[4][5][6][7]	

## Experimental Protocols

Detailed methodologies for the synthesis of **5-Hydroxypyrimidine** are essential for its practical application in research and development.

### Synthesis of 5-Hydroxypyrimidine from 5-Methoxypyrimidine

This protocol outlines a common method for the preparation of **5-Hydroxypyrimidine**. [2][8]

Materials:

- 5-Methoxypyrimidine
- Potassium hydroxide (powdered, 85%)
- Methanol
- Acetic acid
- Acetonitrile
- Ethyl acetate
- Dichloromethane
- Silica gel

Procedure:

- A mixture of 5-methoxypyrimidine (2.99 g, 27.2 mmol) and powdered potassium hydroxide (8.96 g, 136 mmol) in methanol (50 mL) is placed in a sealed tube.
- The reaction mixture is heated at 150 °C overnight.
- After cooling to room temperature, the mixture is neutralized with acetic acid.
- The neutralized mixture is concentrated under reduced pressure.
- The resulting residue is ground with hot acetonitrile (2 x 100 mL).
- The acetonitrile extracts are combined and concentrated under reduced pressure to yield an off-white solid.
- This solid is then ground with hot ethyl acetate (100 mL), and the extract is concentrated to give a more purified solid.
- Final purification is achieved by flash chromatography on silica gel using a 9:1 dichloromethane/methanol mobile phase to afford **5-hydroxypyrimidine** as an off-white solid.

## Synthesis of 5-Hydroxypyrimidine via Hydrogenolysis

An alternative route involves the deprotection of a benzylated precursor.<sup>[8]</sup>

Materials:

- 5-[(Phenylmethyl)oxy]pyrimidine
- Palladium on activated carbon (10% Pd/C)
- Methanol

Procedure:

- To a solution of 5-[(phenylmethyl)oxy]pyrimidine (2.43 g, 13.0 mmol) in methanol (20 mL), add 10% Pd/C.
- The reaction mixture is stirred at room temperature under a hydrogen atmosphere over the weekend.
- The mixture is then filtered to remove the catalyst.
- The filtrate is concentrated under reduced pressure to yield the product.

## Spectroscopic Data

Spectroscopic analysis is fundamental for the structural elucidation and purity assessment of **5-Hydroxypyrimidine**.

### <sup>1</sup>H NMR Spectroscopy

The proton NMR spectrum provides information on the chemical environment of the hydrogen atoms in the molecule.

Solvent	Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment	Source
DMSO-d <sub>6</sub>	10.45	br s	1H	-OH	[2][8]
8.67	s	1H	H-2	[2][8]	
8.34	s	2H	H-4, H-6	[2][8]	

## <sup>13</sup>C NMR Spectroscopy

Carbon NMR provides insight into the carbon framework of the molecule. Data for the 5-hydroxy-pyrimidine anion is available.[9]

## Mandatory Visualizations

### Experimental Workflow for the Synthesis of 5-Hydroxypyrimidine

The following diagram illustrates the key steps in the synthesis of **5-Hydroxypyrimidine** from 5-methoxypyrimidine.



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Caption: Workflow for the synthesis of **5-Hydroxypyrimidine**.

## Conclusion

This technical guide provides a detailed summary of the physical and chemical properties, synthetic methodologies, and spectroscopic data for **5-Hydroxypyrimidine**. The information compiled herein is intended to support researchers and scientists in the fields of medicinal chemistry and drug development in their efforts to design and synthesize novel compounds with potential therapeutic applications. The provided experimental protocols and tabulated data

offer a practical resource for the efficient and effective use of **5-Hydroxypyrimidine** as a key chemical intermediate.

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